

2-chloro-4-methylbenzenesulfonyl chloride physical properties

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Compound of Interest

Compound Name: 2-Chloro-4-methylbenzenesulfonyl chloride

Cat. No.: B1346457

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An In-depth Technical Guide to the Physical Properties of **2-Chloro-4-methylbenzenesulfonyl Chloride**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical properties of **2-chloro-4-methylbenzenesulfonyl chloride**. The information is compiled from various chemical data sources to ensure accuracy and relevance for research and development applications. This document is intended to serve as a foundational resource for professionals working with this compound.

Chemical Identity and Structure

2-Chloro-4-methylbenzenesulfonyl chloride is an organic compound with the chemical formula C₇H₆Cl₂O₂S.^{[1][2][3]} It is also known by other names, including 2-chloro-4-methylbenzene-1-sulfonyl chloride.^{[1][2][4]} The structure consists of a benzene ring substituted with a chlorine atom, a methyl group, and a sulfonyl chloride functional group.

CAS Number: 55311-94-9^{[1][2][3][5]} InChI Key: JWFLSLOCDIEDGQ-UHFFFAOYSA-N^{[1][4]}

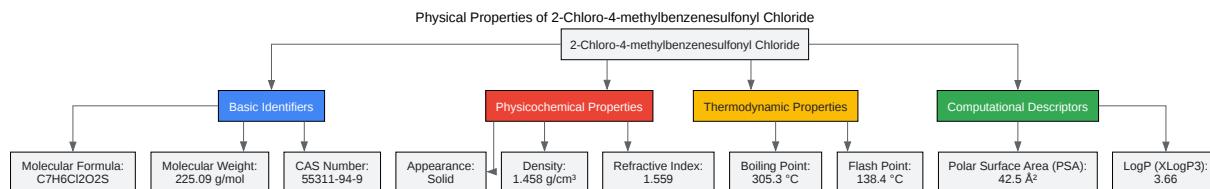
Tabulated Physical Properties

The following table summarizes the key physical and chemical properties of **2-chloro-4-methylbenzenesulfonyl chloride** for easy reference and comparison.

Property	Value	Reference(s)
Molecular Formula	C7H6Cl2O2S	[1][2][4]
Molecular Weight	225.09 g/mol	[1][2]
Exact Mass	223.94700 u	[1][6]
Appearance	Solid	[4]
Boiling Point	305.3 °C at 760 mmHg	[1][6]
Density	1.458 g/cm ³	[1][6]
Flash Point	138.4 °C	[1][6]
Refractive Index	1.559	[1]
Polar Surface Area (PSA)	42.5 Å ²	[1][6]
LogP (XLogP3)	3.65670	[1]
Purity	95%	[4][5]

Logical Relationships of Physical Properties

The following diagram illustrates the logical grouping of the physical properties of **2-chloro-4-methylbenzenesulfonyl chloride**.



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Caption: Logical Grouping of Physical Properties.

Experimental Protocols

While specific experimental procedures for determining the physical properties of **2-chloro-4-methylbenzenesulfonyl chloride** are not detailed in the provided search results, standard analytical methods are employed for such characterizations. Below are generalized protocols for key physical property measurements.

Determination of Melting Point

The melting point of a solid compound is a critical indicator of its purity.

- Apparatus: Capillary melting point apparatus (e.g., Thomas-Hoover Uni-Melt or similar).
- Procedure:
 - A small, dry sample of **2-chloro-4-methylbenzenesulfonyl chloride** is finely powdered and packed into a capillary tube to a height of 2-3 mm.
 - The capillary tube is placed in the heating block of the melting point apparatus.
 - The sample is heated at a controlled rate (initially rapid, then slow, e.g., 1-2 °C per minute, near the expected melting point).
 - The temperature range from the appearance of the first liquid droplet to the complete liquefaction of the solid is recorded as the melting range. For a pure substance, this range is typically narrow.

Determination of Boiling Point

The boiling point is determined at a specific atmospheric pressure.

- Apparatus: Distillation apparatus consisting of a small-scale boiling flask, a condenser, a thermometer, and a heating mantle.
- Procedure:
 - A small volume of the liquid sample (if the compound is melted) is placed in the boiling flask with a few boiling chips to ensure smooth boiling.

- The apparatus is assembled, ensuring the thermometer bulb is positioned just below the side arm of the distillation head to accurately measure the temperature of the vapor.
- The sample is heated gently.
- The temperature at which the liquid boils and a stable ring of condensate is observed on the thermometer is recorded as the boiling point. The atmospheric pressure is also recorded.

Determination of Density

The density of a solid can be determined using a pycnometer.

- Apparatus: A pycnometer (a small glass flask with a precise volume), an analytical balance.
- Procedure:
 - The weight of the clean, dry, and empty pycnometer is recorded.
 - A known weight of the solid sample is added to the pycnometer.
 - The pycnometer is filled with a liquid of known density in which the solid is insoluble (e.g., a hydrocarbon solvent), and the weight is recorded. Care is taken to remove any air bubbles.
 - The pycnometer is then emptied, cleaned, and filled with only the immersion liquid, and its weight is recorded.
 - The density of the solid is calculated using the weights obtained and the known density of the immersion liquid.

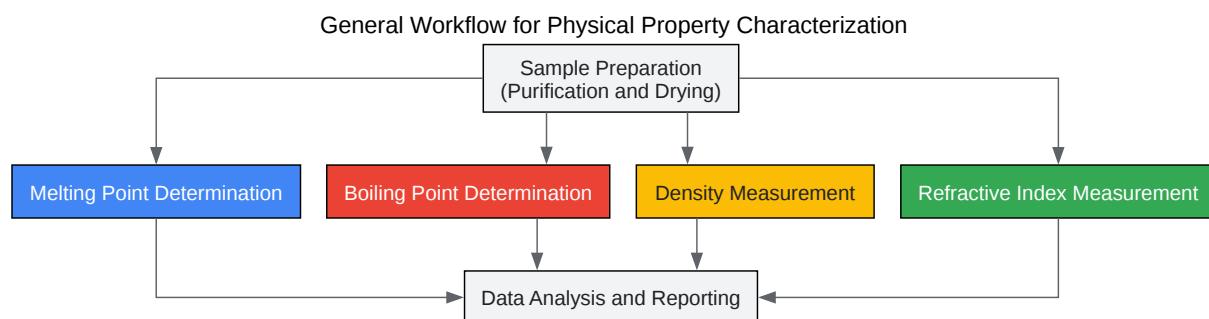
Determination of Refractive Index

The refractive index is a measure of how light propagates through a substance.

- Apparatus: A refractometer (e.g., an Abbe refractometer).
- Procedure:

- The refractometer is calibrated using a standard of known refractive index.
- A small amount of the liquid sample (melted solid) is placed on the prism of the refractometer.
- The prism is closed, and the light source is adjusted.
- The user looks through the eyepiece and adjusts the controls until the dividing line between the light and dark fields is sharp and centered on the crosshairs.
- The refractive index is read from the scale. The temperature at which the measurement is taken is also recorded, as the refractive index is temperature-dependent.

The following diagram outlines a general workflow for the characterization of a chemical compound's physical properties.



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Caption: Experimental Workflow for Characterization.

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